

Essential Safety and Logistical Information for Handling Prontosil

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Compound of Interest

Compound Name: *Prontosil*

Cat. No.: *B091393*

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This document provides comprehensive safety protocols, operational procedures, and disposal plans for the handling of **Prontosil** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and effective use of this compound.

Quantitative Data and Physical Properties

The following table summarizes key quantitative data for **Prontosil**. While no official Occupational Exposure Limit (OEL) has been established by major regulatory bodies like OSHA or NIOSH, **Prontosil** should be handled as a potent compound in a controlled laboratory setting.

Property	Data
Chemical Name	4-[(2,4-Diaminophenyl)azo]benzenesulfonamide
CAS Number	103-12-8[1]
Molecular Formula	C ₁₂ H ₁₃ N ₅ O ₂ S[1]
Molecular Weight	291.33 g/mol [1]
Appearance	Dark red crystalline powder
Melting Point	249.5 °C[2]
Occupational Exposure Limit (OEL)	No specific OEL established. Handle as a potent compound with an OEL ≤ 10 µg/m ³ as an eight-hour time-weighted average, requiring containment and specialized handling procedures.[3]

Operational Plans: Handling and Experimental Protocols

Adherence to the following step-by-step procedures is critical to minimize exposure and ensure a safe laboratory environment. These protocols cover the entire workflow from initial handling of the powdered compound to the disposal of waste.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **Prontosil** in its powdered form or in solution.

PPE Category	Specification
Hand Protection	Double Gloving: Wear two pairs of powder-free nitrile gloves.[4] Nitrile offers good resistance to a range of chemicals, including weak acids and organic solvents.[2][3] The outer glove should be placed over the gown cuff. Change the outer glove immediately if contaminated and both gloves at least every 30-60 minutes.[4]
Body Protection	A disposable, low-permeability solid-front gown with long sleeves and tight-fitting knit cuffs is required. Ensure the gown closes in the back to prevent frontal exposure.
Eye/Face Protection	Wear tightly fitting safety goggles with side shields. If there is a risk of splashing, a full-face shield must be worn in addition to safety goggles.
Respiratory Protection	When handling Prontosil powder outside of a containment system (e.g., ventilated balance enclosure), a fit-tested NIOSH-certified N95 or higher-rated respirator is required to prevent inhalation of airborne particles.[5]

Experimental Workflow: Weighing and Stock Solution Preparation

This protocol outlines the safe procedure for weighing **Prontosil** powder and preparing a stock solution for experimental use.

Engineering Controls:

- All manipulations of **Prontosil** powder must be performed within a certified chemical fume hood or a ventilated balance enclosure (VBE) to minimize inhalation exposure.[3][6]

Procedure:

- Preparation of Work Area:
 - Designate a specific area within the fume hood for handling **Prontosil**.
 - Cover the work surface with disposable, absorbent bench paper.[\[6\]](#)
 - Assemble all necessary equipment (spatulas, weigh boats, vials, solvent, vortex mixer) inside the fume hood before starting.
- Weighing **Prontosil** Powder:
 - Place an analytical balance inside the VBE or as close as possible to the fume hood.[\[6\]](#)
 - Tare a pre-labeled, sealable container (e.g., a 1.5 mL microcentrifuge tube or a glass vial) on the balance.
 - Inside the fume hood, carefully transfer the desired amount of **Prontosil** powder from the stock container to the tared container using a dedicated spatula.[\[6\]](#)
 - Keep the stock container and the tared container sealed as much as possible during the process to prevent dust generation.[\[6\]](#)
 - Seal the container with the weighed powder before removing it from the fume hood to re-weigh on the external balance. Repeat until the target weight is achieved.[\[6\]](#)
- Preparing a Stock Solution (Example: 10 mM in DMSO):
 - Perform all liquid handling inside the chemical fume hood.
 - To the sealed container with the weighed **Prontosil**, add the appropriate volume of solvent (e.g., Dimethyl Sulfoxide - DMSO) using a calibrated pipette.
 - Seal the container tightly and vortex until the **Prontosil** is completely dissolved.
 - Wrap the container in aluminum foil, as sulfonamide solutions can be light-sensitive.[\[7\]](#)
 - Label the container clearly with the compound name, concentration, solvent, date, and your initials.

- Store the stock solution at -20°C for long-term use.[2]

Decontamination and Spill Cleanup

- Routine Decontamination: After each use, wipe down the designated work area, balance, and any equipment with a 70% ethanol solution followed by distilled water.[8] Dispose of all wipes as hazardous chemical waste.
- Spill Management:
 - Alert personnel in the immediate area.
 - If the spill is outside of a fume hood, evacuate the area and prevent re-entry.
 - Wear the full PPE described in Section 1.
 - For small powder spills within a fume hood, gently cover the spill with absorbent pads and then wet them with a 70% ethanol solution to prevent aerosolization.
 - Carefully collect all contaminated materials using forceps and place them into a sealed, labeled hazardous waste bag.
 - Clean the spill area with a detergent solution, followed by 70% ethanol, and finally water.

Disposal Plans

All waste generated from handling **Prontosil** must be treated as hazardous chemical waste. Never dispose of **Prontosil** powder or solutions down the drain.[9]

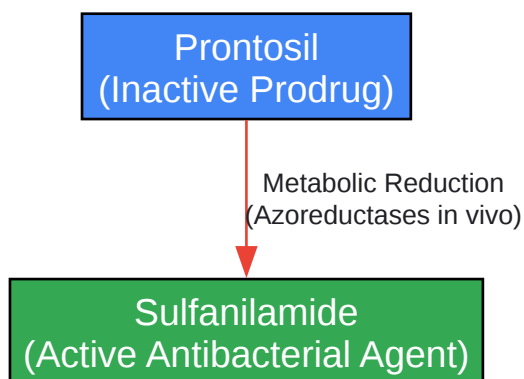
Waste Type	Disposal Procedure
Solid Waste	Includes contaminated gloves, gowns, bench paper, weigh boats, and pipette tips. Collect in a dedicated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Includes unused stock solutions and experimental media containing Prontosil. Collect in a designated, leak-proof, and clearly labeled hazardous chemical waste container. ^[9] Do not mix with other waste streams unless compatibility has been verified.
"Sharps" Waste	Includes contaminated needles and serological pipettes. Dispose of immediately into a designated, puncture-resistant sharps container for chemical waste.
Empty Prontosil Containers	Triple-rinse the empty container with a suitable solvent (e.g., ethanol or DMSO). Collect the rinsate as hazardous liquid waste. Deface the label on the empty container before disposing of it in the appropriate solid waste stream (e.g., glass recycling or trash, per institutional policy).

All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office according to their specific guidelines.^[9]

Mandatory Visualization

Metabolic Activation of Prontosil

Prontosil itself is a prodrug, meaning it is inactive in vitro. Its antibacterial properties are only observed in vivo after it is metabolized by azoreductase enzymes, primarily found in the liver and gut microbiota.^[6] This enzymatic reaction cleaves the azo bond, releasing the active antimicrobial agent, sulfanilamide.



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Caption: In vivo conversion of the prodrug **Prontosil** to its active form, sulfanilamide.

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